

safety data sheet SDS for 4-Chloro-3-methylphenyl acetate

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Compound of Interest

Compound Name: 4-Chloro-3-methylphenyl acetate

Cat. No.: B7882369

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Technical Monograph: Safety, Handling, and Application of **4-Chloro-3-methylphenyl Acetate**

Executive Summary & Chemical Identity

4-Chloro-3-methylphenyl acetate (CAS 54963-43-8) is a specialized ester derivative of the biocide 4-chloro-3-methylphenol (PCMC). In drug discovery and agrochemical synthesis, it serves as a lipophilic "masked" phenol or a specific structural motif for arylation reactions.

Unlike its parent compound, which is a corrosive solid, the acetate ester typically presents as a liquid or low-melting solid with altered solubility and reactivity profiles. This guide synthesizes known data with structural activity relationship (SAR) logic to establish a robust safety and handling protocol.

Table 1: Physicochemical Constants

Property	Value	Notes
CAS Number	54963-43-8	Verified Registry
IUPAC Name	(4-Chloro-3-methylphenyl) acetate	
Synonyms	Acetic acid 4-chloro-3-methylphenyl ester; 4-Chloro-m-cresyl acetate	
Molecular Formula	C ₉ H ₉ ClO ₂	
Molecular Weight	184.62 g/mol	
Physical State	Colorless to pale yellow liquid	May crystallize at low temps (<10°C)
Density	1.18 ± 0.05 g/cm ³	Predicted
Boiling Point	~245–250 °C (at 760 mmHg)	Extrapolated from parent phenol (235°C)
Solubility	Immiscible in water; Soluble in DCM, EtOAc, DMSO	Hydrolyzes slowly in water
Partition Coeff.	LogP ~ 2.7–3.1	Lipophilic

Hazard Identification & Toxicology (Derived GHS)

Note: While specific toxicological data for this ester is limited, scientific integrity dictates a "Read-Across" approach from the parent compound, 4-Chloro-3-methylphenol (CAS 59-50-7), assuming metabolic hydrolysis.

Core Hazards

- **Skin & Eye Irritation:** Unlike the corrosive parent phenol, the ester is likely a Category 2 Irritant. However, upon contact with mucosal membranes or prolonged skin exposure, hydrolysis releases the corrosive phenol, leading to delayed chemical burns.

- Skin Sensitization: High probability of Category 1 (H317). The chlorocresol moiety is a known sensitizer.
- Aquatic Toxicity: Category 1 (H400). Halogenated phenols are highly toxic to aquatic life; the ester functions as a pro-toxicant in aqueous environments.

GHS Label Elements (Recommended)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1][2][3][4]
 - H319: Causes serious eye irritation.[1][4]
 - H317: May cause an allergic skin reaction.[3]
 - H410: Very toxic to aquatic life with long-lasting effects.

Experimental Workflow: Synthesis & Validation

To ensure the integrity of this compound in a research setting, it is often synthesized in situ or purified from commercial stocks. The following protocol includes self-validating control points to ensure purity and safety.

Objective: Acetylation of 4-chloro-3-methylphenol to mask the phenolic hydroxyl group.

Protocol: Base-Catalyzed Acetylation

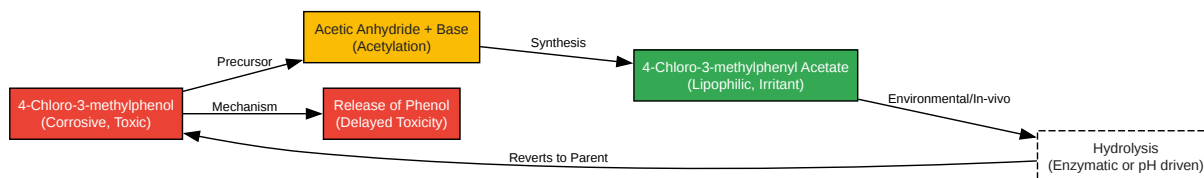
- Setup: Flame-dry a 100 mL Round Bottom Flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Reagents:
 - 4-Chloro-3-methylphenol (1.0 eq, 14.2 g)
 - Dichloromethane (DCM) (50 mL, anhydrous)

- Triethylamine (TEA) (1.2 eq, 16.7 mL)
- Acetic Anhydride (1.1 eq, 10.4 mL) or Acetyl Chloride (1.1 eq).
- Reaction:
 - Dissolve phenol in DCM under
 - .
 - Cool to 0°C (ice bath).
 - Add TEA slowly (exothermic).
 - Add Acetic Anhydride dropwise over 15 minutes.
 - Causality: Slow addition prevents thermal runaway and minimizes byproduct formation.
- Monitoring (Validation Point):
 - Warm to Room Temperature (RT) and stir for 2 hours.
 - TLC Check: (20% EtOAc/Hexane). The starting material (Phenol, $R_f \sim 0.4$) must disappear; the product (Ester, $R_f \sim 0.7$) should be the dominant spot. Stain with KMnO_4 or UV.
- Workup:
 - Quench with 1M HCl (removes excess amine).
 - Wash organic layer with Sat. NaHCO_3 (removes acetic acid).
 - Dry over MgSO_4 , filter, and concentrate.

Visualizing the Safety & Reactivity Logic

The following diagrams illustrate the synthesis pathway and the biological/environmental hydrolysis risk.

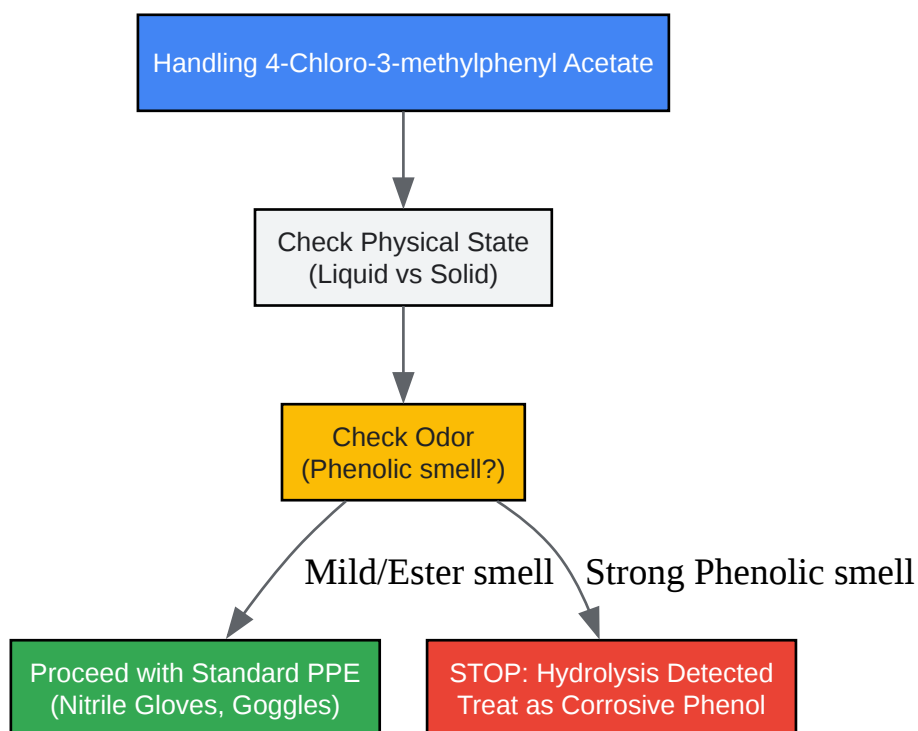
Figure 1: Synthesis & Reactivity Workflow



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Caption: Chemical lifecycle showing synthesis from the toxic phenol and the potential for reversion via hydrolysis.[5][6][7][8][9][10][3][11][12][13]

Figure 2: Safe Handling Decision Tree



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Caption: Operational check to detect compound degradation before handling.

Storage & Emergency Response

Storage Protocol

- Conditions: Store at 2–8°C (Refrigerator). Keep container tightly sealed under inert gas (Argon/Nitrogen) if possible.
- Incompatibility: Avoid strong oxidizers and strong bases (which catalyze hydrolysis).
- Self-Validating Check: Before use, smell the container (waft method). A sharp, medicinal smell indicates the presence of free 4-chloro-3-methylphenol (degradation), requiring re-purification.

Emergency Procedures

- Skin Contact: Wash immediately with soap and water.[3][14] Do not use ethanol, as it may increase skin absorption of the lipophilic ester.
- Eye Contact: Rinse cautiously for 15 minutes. Remove contact lenses.[1][2][3][11]
- Spill: Absorb with sand or vermiculite. Do not wash into drains (Aquatic Hazard).[4]

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